

# molecular formula and molar mass of Na<sub>3</sub>N

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## Compound of Interest

Compound Name: trisodium nitride

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An In-Depth Technical Guide to the Molecular Formula and Molar Mass of Sodium Nitride (Na<sub>3</sub>N)

This document serves as a comprehensive technical guide on the molecular formula and molar mass of sodium nitride (Na<sub>3</sub>N). It is intended for researchers, scientists, and professionals in drug development who require precise chemical information for their work.

## Molecular Formula Determination

The molecular formula of a compound represents the number of atoms of each element present in one molecule of that compound. For sodium nitride, the formula is determined by the combination of sodium (Na) and nitrogen (N) atoms.<sup>[1][2][3]</sup> The compound is formed from three sodium atoms and one nitrogen atom, resulting in the molecular formula Na<sub>3</sub>N.<sup>[1][2][3][4]</sup>

## Molar Mass Calculation and Methodology

The molar mass of a substance is the mass of one mole (6.022 x 10<sup>23</sup> particles) of that substance, expressed in grams per mole ( g/mol ).<sup>[5][6]</sup> The calculation of the molar mass of sodium nitride involves summing the atomic masses of its constituent elements, multiplied by the number of atoms of each element in the formula.

## Experimental Protocol: Molar Mass Calculation

The standard methodology for calculating the molar mass of a compound is as follows:

- Identify the Molecular Formula: The established molecular formula for sodium nitride is  $\text{Na}_3\text{N}$ .[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[7\]](#)
- Determine Atomic Masses: The atomic masses of the constituent elements are obtained from the periodic table.
  - The molar mass of a single sodium (Na) atom is 22.989769 g/mol .[\[5\]](#)[\[8\]](#)
  - The molar mass of a single nitrogen (N) atom is 14.0067 g/mol .
- Calculate Total Mass: The molar mass of  $\text{Na}_3\text{N}$  is calculated by multiplying the atomic mass of each element by the number of atoms present in the formula and then summing the results.
  - Molar Mass of  $\text{Na}_3\text{N}$  =  $(3 \times \text{Molar Mass of Na}) + (1 \times \text{Molar Mass of N})$
  - Molar Mass of  $\text{Na}_3\text{N}$  =  $(3 \times 22.989769 \text{ g/mol}) + (1 \times 14.0067 \text{ g/mol})$
  - Molar Mass of  $\text{Na}_3\text{N}$  =  $68.969307 \text{ g/mol} + 14.0067 \text{ g/mol}$
  - Molar Mass of  $\text{Na}_3\text{N}$  = 82.976007 g/mol

The experimentally determined molar mass of sodium nitride is approximately 82.976 g/mol .[\[7\]](#)

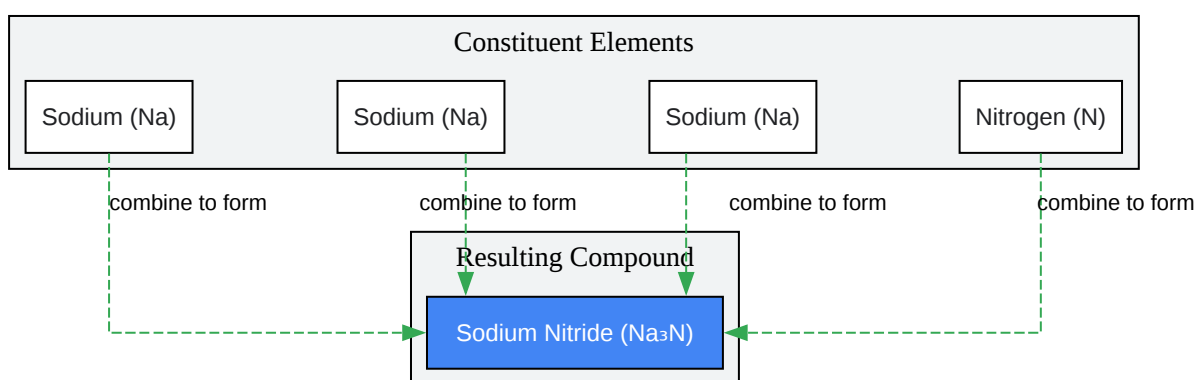
## Data Presentation

The quantitative data for sodium nitride is summarized in the table below for clarity and ease of comparison.

Property	Symbol/Formula	Value	Units
Molecular Formula	Na <sub>3</sub> N	N/A	N/A
Molar Mass of Sodium	Na	22.989769	g/mol
Molar Mass of Nitrogen	N	14.0067	g/mol
Molar Mass of Sodium Nitride	Na <sub>3</sub> N	82.976	g/mol

## Visualization of Molecular Composition

The following diagram illustrates the relationship between the constituent atoms in the formation of a single formula unit of sodium nitride.



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Caption: Molecular composition of Sodium Nitride.

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